Technical Guide: pH Effects on N-(2-furylmethyl)guanidine Stability & Activity

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Compound of Interest	
Compound Name:	*N-(2-furylmethyl)guanidine*
CAS No.:	*4353-49-5*
Cat. No.:	*B1364655*

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Executive Summary

N-(2-furylmethyl)guanidine (FMG) presents a classic "chemical tension" in formulation and assay design. The molecule consists of two distinct functional groups with opposing pH requirements:

- The Guanidine Moiety (Base): A strong base (

) that requires acidic or neutral conditions to remain protonated and soluble.[1]

- The Furan Ring (Acid-Sensitive): An aromatic ether prone to hydrolytic ring opening and polymerization in strongly acidic environments.

Key Takeaway: The optimal operational window is pH 6.5 – 8.5. Below pH 4.0, furan degradation accelerates. Above pH 12.0, the free base forms, leading to precipitation and potential oxidation.

Mechanism of pH Interaction

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The Protonation Switch

Activity and solubility are governed by the protonation state of the guanidinium group.

- Physiological pH (7.4): FMG exists almost exclusively as the guanidinium cation (

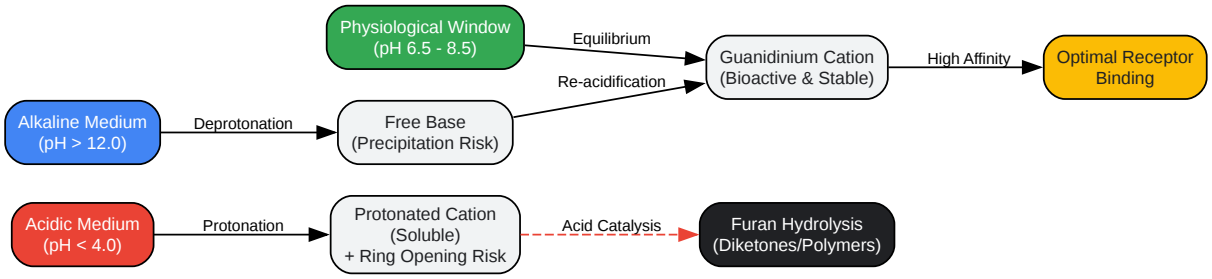
). This is the bioactive species, mimicking the arginine side chain in receptor binding.

- High pH (>12.0): Deprotonation yields the free base, which is less water-soluble and more prone to nucleophilic attack or oxidation.

The Acid Instability Pathway

While guanidines are stable in acid, the furan ring is not. In aqueous acid, the furan oxygen can be protonated, disrupting aromaticity and inviting water to attack the C2/C5 positions. This leads to ring opening, forming reactive diketones (e.g., 4-oxopentanal derivatives) that polymerize into brown tars (humins).

Visualization: Degradation & State Transition



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Figure 1: The pH landscape of **N-(2-furylmethyl)guanidine**. The "Green Zone" represents the stability/activity sweet spot.

Troubleshooting Guide

Scenario A: Sample Discoloration (Browning/Yellowing)

Symptom: The clear solution turns yellow or brown upon storage or acidification. Diagnosis: Acid-catalyzed furan degradation (polymerization).

Question	Diagnostic Step	Corrective Action
What is the solvent pH?	Check pH with a calibrated micro-probe.	If pH < 4.0, immediately buffer to pH 7.0 using phosphate or HEPES.
Was strong acid used?	Did you use HCl or TFA to dissolve the solid?	Avoid concentrated acids. Dissolve in water/buffer directly. If acid is needed for salt formation, use stoichiometric amounts of dilute HCl.
Is the sample old?	Check storage duration.	Discard brown samples. Furan degradation products are cytotoxic and will skew assay results.

Scenario B: Loss of Biological Activity

Symptom: The compound shows reduced potency in binding or enzymatic assays. Diagnosis: Incorrect protonation state or precipitation.

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Question	Diagnostic Step	Corrective Action
Is the pH > 11?	Calculate the percentage of free base using the Henderson-Hasselbalch equation.	Adjust pH to 7.4. The free base does not bind effectively to anionic pockets in target proteins.
Is there a precipitate?	Centrifuge the sample at 10,000 x g.	If a pellet forms at high pH, it is the free base. Re-dissolve by lowering pH (add dilute acetic acid or HCl).
Did you freeze-thaw?	Check for "salting out" effects.	Vortex vigorously. Guanidine salts are hygroscopic; ensure the container is tightly induced to prevent moisture-driven hydrolysis.

Scenario C: HPLC Peak Broadening/Tailing

Symptom: Poor peak shape during LC-MS or HPLC analysis. Diagnosis: Interaction of the guanidinium cation with residual silanols on the column.

Question	Diagnostic Step	Corrective Action
What is the mobile phase pH?	Check if mobile phase is neutral.	Do not run at neutral pH. Use a low pH mobile phase (0.1% Formic Acid) to keep silanols protonated, preventing cation exchange interactions. Note: Short exposure to acidic HPLC conditions is acceptable; long-term storage is not.
Are you using an additive?	Check for ion-pairing agents.	Add 10-20 mM Ammonium Formate or TFA to sharpen the peak.

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Experimental Protocols

Protocol 1: Preparation of a Stable Stock Solution (10 mM)

This protocol ensures maximal stability by buffering the furan ring while maintaining guanidine solubility.

- Weighing: Weigh 1.39 mg of **N-(2-furylmethyl)guanidine** (Free base MW ≈ 139.16) or equivalent mass of the HCl salt.
- Solvent Choice: Use DMSO or Water.
  - Recommendation: DMSO is preferred for long-term storage (-20°C) as it prevents hydrolytic ring opening.
- Dissolution:
  - Add 1 mL of anhydrous DMSO. Vortex until clear.
  - If using water:[2][3][4][5] Dissolve in 10 mM Phosphate Buffer (pH 7.4). Do not dissolve in unbuffered water if the compound is a free base, as the pH may drift alkaline.
- pH Check: Spot 2 µL on a pH strip. Ensure pH is 6.0 – 8.0.
- Storage: Aliquot into amber vials (light sensitive) and store at -20°C.

Protocol 2: pH Stability Stress Test

Use this to validate your specific assay conditions.

- Prepare Buffers:
  - pH 2.0 (0.1 M Glycine-HCl)
  - pH 7.4 (0.1 M PBS)
  - pH 12.0 (0.1 M NaOH/Glycine)

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- Incubation: Dilute FMG to 100 µM in each buffer. Incubate at 25°C for 24 hours.
- Analysis: Analyze via HPLC (UV detection at 220 nm).
  - Success Criteria: >95% recovery of the parent peak area compared to T=0.
  - Failure: Appearance of new peaks at earlier retention times (polar degradation products).

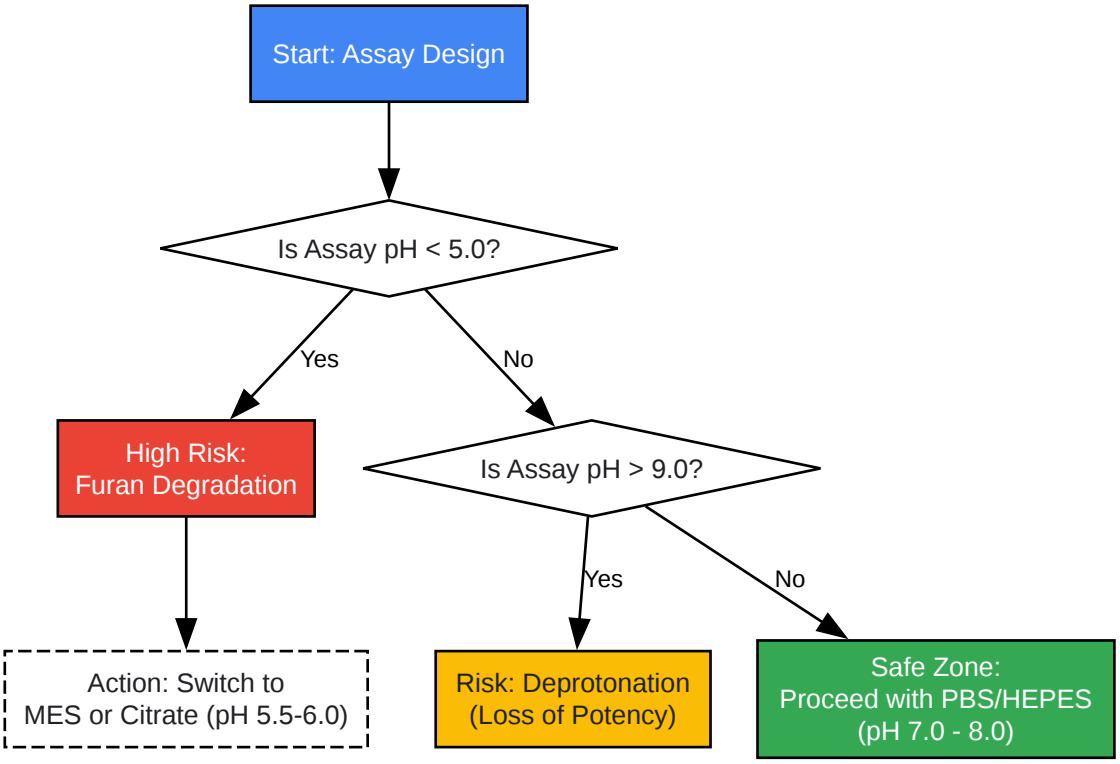
Quantitative Data Summary

Table 1: Physicochemical Properties & Stability Profile

Parameter	Value / Characteristic	Notes
pKa (Guanidine)	12.33 ± 0.70 (Predicted)	Strong base; protonated at physiological pH.
LogP	~ 0.5 - 0.9	Moderately polar; cell-permeable.
Stability (pH < 4)	Poor	Half-life < 24h due to furan ring opening.
Stability (pH 7.4)	Excellent	Stable for months at 4°C.
Stability (pH > 12)	Moderate	Risk of free base precipitation and slow hydrolysis.
Solubility	High (as HCl salt)	>50 mg/mL in water.

Decision Tree: Assay Optimization

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Figure 2: Decision logic for buffer selection in biological assays.

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